

Calconcarboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	Calconcarboxylic acid	
Cat. No.:	B1221776	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Calconcarboxylic acid** (CAS No. 3737-95-9). The following sections detail the potential hazards, exposure controls, and emergency procedures necessary for the safe use of this compound in a laboratory setting. All personnel should be thoroughly familiar with this information before handling **Calconcarboxylic acid**.

Hazard Identification and Classification

Calconcarboxylic acid is classified as a hazardous substance.[1] It is an irritant to the eyes, respiratory system, and skin.[1][2][3] While not classified as harmful by ingestion, it may still be damaging to individuals with pre-existing organ damage, particularly of the liver and kidneys.[1] Ingestion may cause gastrointestinal discomfort, nausea, and vomiting.[1] Skin contact is not thought to have harmful health effects, but the substance may cause health damage if it enters the bloodstream through wounds or abrasions.[1] It may also accentuate pre-existing dermatitis.[1] Inhalation of dust can cause respiratory irritation and may lead to further lung damage, especially in individuals with impaired respiratory function.[1] Long-term exposure to high dust concentrations may cause changes in lung function.[1]

GHS Hazard Statements:

H315: Causes skin irritation.[4]



- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Calconcarboxylic** acid.

Property	Value
Chemical Formula	C21H14N2O7S[1]
Molecular Weight	438.41 g/mol
Appearance	Black or very dark purple to black powder[1][4]
Melting Point	~300 °C (decomposes)[1]
Solubility	Soluble in water and ethanol[1]
Vapor Pressure	Negligible[1]

Toxicological Data

Specific quantitative toxicological data such as LD50 and LC50 for **Calconcarboxylic acid** are not readily available in the reviewed literature.[5] Similarly, specific occupational exposure limits (e.g., PEL, TLV) have not been established for this compound.[5][6] In the absence of specific limits, exposure should be kept as low as reasonably achievable.

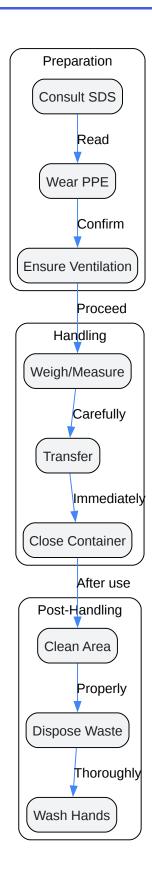
Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure safety.

Handling Workflow

The following diagram outlines the standard procedure for the safe handling of **Calconcarboxylic acid**.





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Caption: Workflow for Safe Handling of Calconcarboxylic Acid.



Handling Precautions:

- Avoid all personal contact, including inhalation of dust.[1]
- Use in a well-ventilated area.[1][2]
- Avoid generating dust.[1][5]
- Do not eat, drink, or smoke when handling.[1][2]
- Wash hands thoroughly with soap and water after handling.[1][5]
- Work clothes should be laundered separately.[1]

Storage

- Store in a cool, dry, and well-ventilated area.[2][6]
- Keep containers tightly closed when not in use.[2][6]
- Protect from physical damage.[1]
- Store away from incompatible materials such as strong oxidizing agents.[1][5][6]

Exposure Controls and Personal Protective Equipment

The following table outlines the recommended personal protective equipment (PPE) for handling **Calconcarboxylic acid**.



PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side- shields.[1][6][7]
Skin Protection	Impervious protective clothing and gloves (e.g., lightweight rubber).[1][5][6][7]
Respiratory Protection	For nuisance exposures, a NIOSH-approved particulate respirator (e.g., N95) should be used. [1][2][6]

Facilities should be equipped with an eyewash station and a safety shower.[6]

First Aid Measures

The following table summarizes the appropriate first aid measures in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][2][5][6]
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water and soap for at least 15 minutes. Seek medical attention if irritation develops or persists.[1][2][5]
Eye Contact	Immediately flush eyes with plenty of fresh running water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Seek medical attention.[1][2][5]
Ingestion	Do NOT induce vomiting. Immediately give a glass of water. If in doubt, contact a Poisons Information Center or a doctor.[1][5][6]

Fire Fighting and Accidental Release Measures



Fire Fighting

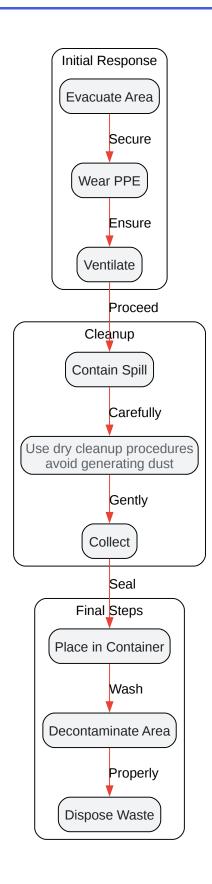
Calconcarboxylic acid is a combustible solid but is difficult to ignite.[1][5] Dust clouds may form an explosive mixture with air.[1][5]

- Suitable Extinguishing Media: Water spray or fog, foam, dry chemical powder, or carbon dioxide.[1][5]
- Fire Fighting Procedures: Wear self-contained breathing apparatus and full protective gear.
 [8] Use a fine water spray to control the fire and cool adjacent areas.[1][5]
- Hazardous Combustion Products: May include carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[1][8]

Accidental Release Measures

The following diagram illustrates the workflow for managing a spill of Calconcarboxylic acid.





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Caption: Workflow for Calconcarboxylic Acid Spill Response.



Spill Procedures:

- Minor Spills: Clean up spills immediately.[1][5] Avoid breathing dust and contact with skin and
 eyes.[1] Use dry clean-up procedures such as sweeping, shoveling, or vacuuming.[1][5]
 Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[1][5]
- Major Spills: Alert emergency responders.[1] Evacuate unnecessary personnel. Control
 personal contact by wearing appropriate protective clothing.[1] Prevent spillage from entering
 drains or water courses.[1]

Experimental Protocols for Safety Assessment

Specific experimental protocols for the toxicological assessment of **Calconcarboxylic acid** are not publicly available. However, standard methodologies would be employed to evaluate its safety profile.

General Acute Oral Toxicity Study (Based on OECD Guideline 420)

- Objective: To determine the acute oral toxicity of Calconcarboxylic acid.
- Test Animals: Typically, rats or mice are used.
- Procedure:
 - A single dose of Calconcarboxylic acid is administered orally to a group of animals.
 - The animals are observed for signs of toxicity and mortality for a period of 14 days.
 - Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
 - At the end of the observation period, a gross necropsy is performed on all animals.
- Data Analysis: The LD50 (the dose that is lethal to 50% of the test population) is calculated.



General Skin Irritation/Corrosion Study (Based on OECD Guideline 404)

- Objective: To assess the potential of Calconcarboxylic acid to cause skin irritation or corrosion.
- Test Animals: Typically, albino rabbits are used.
- Procedure:
 - A small amount of Calconcarboxylic acid is applied to a shaved patch of skin on the back of the animal.
 - The patch is covered with a gauze dressing for a specified period (e.g., 4 hours).
 - After the exposure period, the dressing is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at various time points (e.g., 1, 24, 48, and 72 hours).
- Data Analysis: The severity of the skin reactions is scored, and the substance is classified based on the irritation potential.

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